

A Technical Guide to the Solubility of Chromotropic Acid Sodium Salt

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Compound of Interest

Compound Name: Chromotropic acid sodium salt

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This technical guide provides a comprehensive overview of the solubility of **chromotropic acid sodium salt** (dihydrate), a compound frequently used as a reagent in various analytical and biochemical applications. Understanding its solubility in different solvents is critical for its effective use in experimental design, formulation development, and quality control processes.

Core Properties of Chromotropic Acid Sodium Salt

Chromotropic acid sodium salt, also known as 4,5-dihydroxynaphthalene-2,7-disulfonic acid disodium salt dihydrate, is an off-white to brown powder.^{[1][2][3]} Its chemical formula is $C_{10}H_6Na_2O_8S_2 \cdot 2H_2O$, with a molecular weight of approximately 400.29 g/mol.^[1]

Solubility Profile

The solubility of a compound is a fundamental chemical property that dictates its utility in various applications. The available data on the solubility of **chromotropic acid sodium salt** is summarized below.

Quantitative Solubility Data

Solvent	Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility
Water	H ₂ O	18.02	20	170 g/L[4][5]

Qualitative Solubility Data

Numerous sources confirm that **chromotropic acid sodium salt** is soluble in water.[3][4][5][6][7][8][9][10][11] Some sources describe it as "very soluble" in aqueous solutions.[12] Information regarding its solubility in other organic solvents is not readily available in the reviewed literature, suggesting that it is likely sparingly soluble or insoluble in most non-polar organic solvents due to its highly polar and ionic nature.

Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of **chromotropic acid sodium salt** are not extensively detailed in the literature, a general and reliable method, the shake-flask method, can be employed. This method is considered the gold standard for thermodynamic solubility measurements.[13]

Shake-Flask Method for Thermodynamic Solubility

Objective: To determine the saturation concentration of **chromotropic acid sodium salt** in a specific solvent at a controlled temperature.

Materials:

- **Chromotropic acid sodium salt**
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Volumetric flasks
- Thermostatically controlled shaker or water bath
- Centrifuge

- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- pH meter (for aqueous solutions)

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **chromotropic acid sodium salt** to a known volume of the solvent in a sealed container (e.g., a glass vial or flask). The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
- Equilibration: Place the containers in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$ or 37 $^{\circ}\text{C}$). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the samples to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the samples at a high speed to pellet the undissolved solid.
- Sample Withdrawal and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter to remove any remaining solid particles.
- Dilution: Dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of the diluted solution using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry. A pre-established calibration curve of known concentrations of **chromotropic acid sodium salt** is required for accurate quantification.
- Calculations: Calculate the solubility of the **chromotropic acid sodium salt** in the solvent, taking into account the dilution factor. The result is typically expressed in mg/mL or mol/L.

Logical Workflow for Solvent Selection

The following diagram illustrates a logical workflow for selecting an appropriate solvent for **chromotropic acid sodium salt** based on its solubility and the requirements of the intended application.

Caption: A logical workflow for selecting a suitable solvent for **chromotropic acid sodium salt**.

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